

4-Methyl-4-octanol molecular structure and formula

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Compound of Interest

Compound Name: 4-Methyl-4-octanol

Cat. No.: B1584108

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In-Depth Technical Guide to 4-Methyl-4-octanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **4-Methyl-4-octanol**, a tertiary alcohol with applications in organic synthesis and as a potential intermediate in various chemical industries.

Molecular Structure and Formula

4-Methyl-4-octanol is a saturated aliphatic alcohol. Its structure consists of an eight-carbon chain (octane) with a hydroxyl (-OH) group and a methyl (-CH₃) group both attached to the fourth carbon atom. This substitution pattern makes it a tertiary alcohol, which dictates its characteristic reactivity.

Molecular Formula: C₉H₂₀O[1][2][3][4]

IUPAC Name: **4-Methyl-4-octanol**[1]

CAS Registry Number: 23418-37-3[1][3][5]

The structural formula of **4-Methyl-4-octanol** is:

Physicochemical Properties

The physical and chemical properties of **4-Methyl-4-octanol** are summarized in the table below. These properties are crucial for its handling, purification, and application in experimental settings.

Property	Value	Reference
Molecular Weight	144.25 g/mol	[1][2][6]
Density	0.82 - 0.828 g/cm ³	[7]
Boiling Point	82-83 °C at 18 mmHg; 221-223 °C at 760 mmHg	[7]
Melting Point	-29 °C (experimental); 6.15 °C (estimate)	[7]
Flash Point	71.1 °C	[3][7]
Vapor Pressure	0.217 mmHg at 25 °C	[3][7]
Refractive Index	1.4510; 1.4284 at 20°C	[7][8]
Solubility	Soluble in alcohol and ether; slightly soluble in water.	[7]

Experimental Protocols

A common and effective method for the synthesis of tertiary alcohols like **4-Methyl-4-octanol** is the Grignard reaction. This involves the reaction of a ketone with a Grignard reagent. For **4-Methyl-4-octanol**, this can be achieved by reacting 2-pentanone with butylmagnesium bromide.

Synthesis of 4-Methyl-4-octanol via Grignard Reaction

Objective: To synthesize **4-Methyl-4-octanol** from 2-pentanone and 1-bromobutane.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether

- 1-Bromobutane
- 2-Pentanone
- Iodine crystal (as initiator)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware (three-necked round-bottom flask, dropping funnel, condenser, magnetic stirrer)

Procedure:

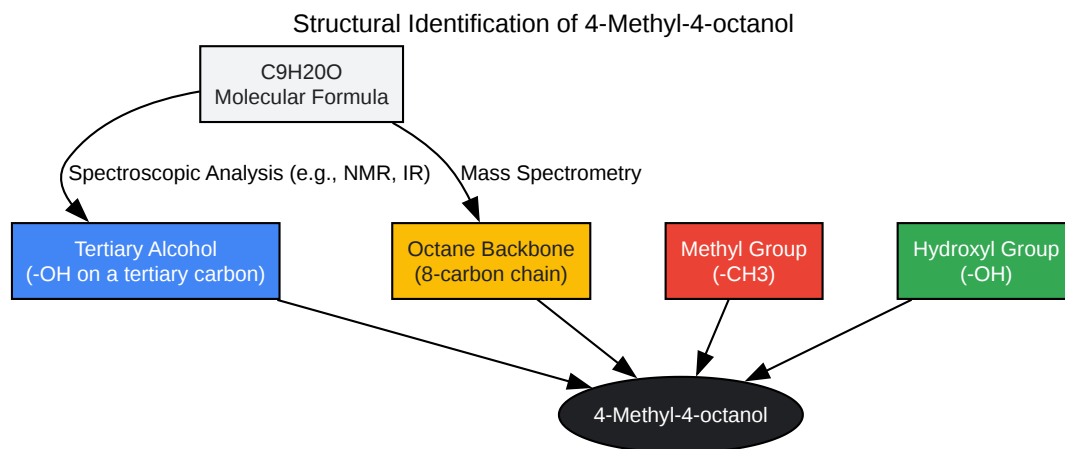
- Preparation of the Grignard Reagent (Butylmagnesium Bromide):
 - All glassware must be oven-dried to be completely free of water.
 - In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a drying tube (containing CaCl_2), place magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium surface.
 - Add a small portion of a solution of 1-bromobutane in anhydrous diethyl ether from the dropping funnel.
 - The reaction is initiated by gentle warming or the appearance of turbidity and heat evolution.
 - Once the reaction starts, add the remaining 1-bromobutane solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, continue stirring the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with 2-Pentanone:

- Cool the flask containing the Grignard reagent in an ice bath.
- Dissolve 2-pentanone in an equal volume of anhydrous diethyl ether and add this solution to the dropping funnel.
- Add the 2-pentanone solution dropwise to the stirred Grignard reagent at a rate that controls the exothermic reaction.
- After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 1 hour.
- Work-up and Purification:
 - Cool the reaction mixture again in an ice bath.
 - Slowly and carefully add a saturated aqueous solution of ammonium chloride to quench the reaction and hydrolyze the magnesium alkoxide salt.
 - Transfer the mixture to a separatory funnel. The organic layer containing the product will separate from the aqueous layer.
 - Separate the organic layer, and extract the aqueous layer twice with small portions of diethyl ether.
 - Combine all the organic extracts and dry them over anhydrous magnesium sulfate.
 - Filter to remove the drying agent and remove the diethyl ether solvent using a rotary evaporator.
 - The crude **4-Methyl-4-octanol** can be purified by fractional distillation under reduced pressure.

Visualizations

Logical Identification of 4-Methyl-4-octanol

The following diagram illustrates the logical process for identifying the structure of **4-Methyl-4-octanol** based on its constituent parts.



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Caption: Logical workflow for the structural determination of **4-Methyl-4-octanol**.

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